

An In-depth Technical Guide to the Solubility of Methyl Tridecanoate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **methyl tridecanoate** in various solvents. The document is intended to be a valuable resource for researchers, scientists, and professionals in drug development and other fields where the solubility of fatty acid methyl esters is a critical parameter.

Introduction to Methyl Tridecanoate

Methyl tridecanoate (C₁₄H₂₈O₂), the methyl ester of tridecanoic acid, is a saturated fatty acid methyl ester (FAME). Its physicochemical properties, particularly its solubility, are of significant interest in various applications, including its use as a reference standard in gas chromatography, as an intermediate in organic synthesis, and in the formulation of various products. Understanding its behavior in different solvents is crucial for process design, formulation development, and analytical method development.

Quantitative Solubility Data

The solubility of **methyl tridecanoate** is dictated by its molecular structure, which includes a long, nonpolar hydrocarbon chain and a polar ester group. This dual nature results in varied solubility across different types of solvents. The following table summarizes the available quantitative solubility data for **methyl tridecanoate**.



Solvent	Temperature (°C)	Solubility	Source
Water	25	0.3631 mg/L (estimated)	[1]
Dimethylformamide (DMF)	Ambient	25 mg/mL	[2]
DMF:PBS (pH 7.2) (1:1)	Ambient	0.25 mg/mL	[2]
Dimethyl Sulfoxide (DMSO)	Ambient	≥ 10 mg/mL	[3]
Ethanol	Ambient	25 mg/mL	[2]
Chloroform	Ambient	Soluble	[4]
Methanol	Ambient	Soluble	[4]
Ether	Ambient	Soluble	[5]
Benzene	Ambient	Soluble	[5]

Note: "Soluble" indicates that while quantitative data is not specified in the source, the compound is reported to be soluble in that solvent. The solubility of other fatty acid methyl esters is known to increase with temperature in organic solvents.

Experimental Protocols: Determination of Solubility

The gravimetric method is a straightforward and widely used technique for determining the solubility of a solute in a solvent. Below is a detailed protocol for determining the solubility of a liquid solute, such as **methyl tridecanoate**, in a liquid solvent.

Gravimetric Method for Solubility Determination

Objective: To quantitatively determine the concentration of a saturated solution of **methyl tridecanoate** in a given solvent at a specific temperature.

Materials:



- Methyl tridecanoate (high purity)
- Solvent of interest (analytical grade)
- Analytical balance (accurate to ±0.0001 g)
- Thermostatically controlled water bath or incubator
- Glass vials with screw caps or sealed ampoules (e.g., 10 mL)
- Volumetric flasks and pipettes
- Evaporating dish or pre-weighed beaker
- Drying oven
- · Vortex mixer or magnetic stirrer

Procedure:

- Preparation of Supersaturated Solutions:
 - Add an excess amount of methyl tridecanoate to a series of glass vials containing a known volume (e.g., 5 mL) of the solvent. The excess solute is necessary to ensure that a saturated solution is formed.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatically controlled water bath or incubator set to the desired temperature.
 - Agitate the mixtures for an extended period (typically 24-72 hours) to ensure that
 equilibrium is reached. A vortex mixer or magnetic stirrer can be used for this purpose. The
 time required for equilibration should be determined experimentally by taking
 measurements at different time points until the concentration of the solute in the solution
 remains constant.[6]



• Phase Separation:

 After equilibration, allow the vials to stand undisturbed at the constant temperature for a sufficient time (e.g., 12-24 hours) to allow the undissolved **methyl tridecanoate** to separate from the saturated solution. This can be a distinct liquid phase at the bottom or top depending on the relative densities.

Sampling:

Carefully withdraw a known volume (e.g., 1 mL) of the clear, saturated supernatant using a
pre-heated or pre-cooled pipette to the experimental temperature to avoid precipitation or
dissolution during transfer.

Gravimetric Analysis:

- Transfer the collected aliquot into a pre-weighed, clean, and dry evaporating dish or beaker.[6]
- Record the total weight of the dish and the aliquot.
- Carefully evaporate the solvent under a gentle stream of nitrogen or in a fume hood. For higher boiling point solvents, a vacuum oven at a controlled temperature below the boiling point of the solute can be used.
- Once the solvent has been removed, place the dish in a drying oven at a temperature sufficient to remove any residual solvent without causing degradation or evaporation of the methyl tridecanoate (e.g., 40-50°C) until a constant weight is achieved.[4]
- Cool the dish in a desiccator to room temperature and weigh it on the analytical balance.

Calculation:

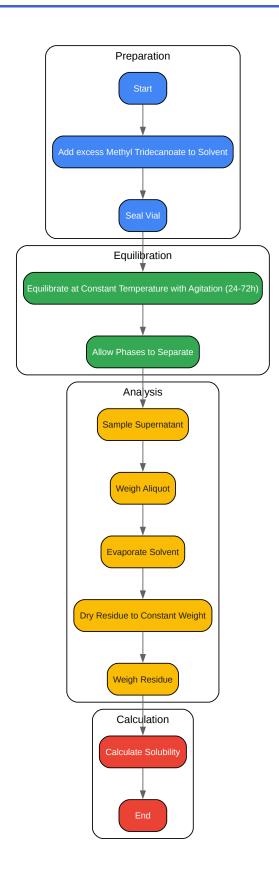
- The mass of the dissolved methyl tridecanoate is the final weight of the dish with the residue minus the initial weight of the empty dish.
- The mass of the solvent is the total weight of the aliquot and dish minus the final weight of the dish with the residue.



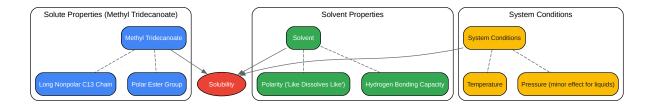
 The solubility can then be expressed in various units, such as g/100 g of solvent, mg/mL, or mole fraction.

Visualizations Experimental Workflow for Solubility Determination









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